

3-Phenyl-1,4-dithian-2-one IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenyl-1,4-dithian-2-one

Cat. No.: B15163988

[Get Quote](#)

Technical Dossier: 3-Phenyl-1,4-dithian-2-one

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This document addresses the inquiry for a comprehensive technical guide on **3-Phenyl-1,4-dithian-2-one**, including its IUPAC name, CAS number, experimental data, and relevant biological pathways.

Following a thorough search of chemical databases and scientific literature, it has been determined that "**3-Phenyl-1,4-dithian-2-one**" is not a readily cataloged compound. No experimental data, synthesis protocols, or biological activity associated with this specific molecule could be retrieved. Consequently, a CAS number has not been assigned.

IUPAC Nomenclature

Based on the principles of chemical nomenclature established by the International Union of Pure and Applied Chemistry (IUPAC), the systematic name for the specified molecule is **3-phenyl-1,4-dithian-2-one**.

The naming convention is derived as follows:

- 1,4-dithian: Identifies the six-membered heterocyclic ring containing two sulfur atoms at positions 1 and 4.

- -2-one: Indicates the presence of a ketone functional group at the second position of the ring.
- 3-phenyl-: Specifies a phenyl group substituent at the third position of the ring.

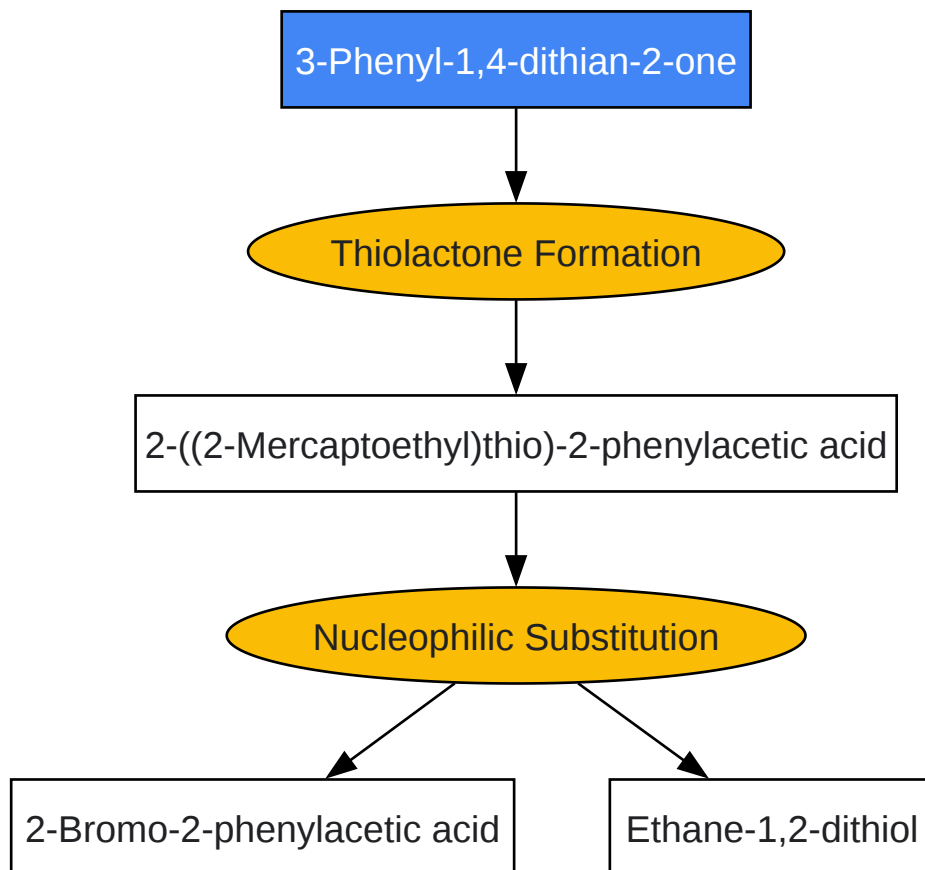
Data Availability

Due to the absence of this compound in the surveyed literature, this guide cannot provide the requested quantitative data, experimental protocols, or signaling pathway diagrams. The creation of such a technical whitepaper would be contingent on the de novo synthesis, purification, and characterization of **3-Phenyl-1,4-dithian-2-one**, followed by comprehensive biological screening and mechanistic studies.

Proposed Synthetic Workflow

While no specific synthesis for **3-Phenyl-1,4-dithian-2-one** has been reported, a potential synthetic route could be conceptualized based on established principles of organic chemistry. The diagram below illustrates a hypothetical retrosynthetic analysis, which could serve as a foundational strategy for its synthesis.

Hypothetical Retrosynthesis of 3-Phenyl-1,4-dithian-2-one



[Click to download full resolution via product page](#)

Caption: A potential retrosynthetic pathway for **3-Phenyl-1,4-dithian-2-one**.

It is recommended that any future research on this compound begin with a thorough literature search for analogous structures to inform the development of a robust synthetic and analytical strategy.

- To cite this document: BenchChem. [3-Phenyl-1,4-dithian-2-one IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15163988#3-phenyl-1-4-dithian-2-one-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b15163988#3-phenyl-1-4-dithian-2-one-iupac-name-and-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com